Anisole-$^{13}C_6$: A Comprehensive Technical Guide to its Chemical Properties and Applications

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Compound of Interest

Compound Name:	*Anisole-13C6*
CAS No.:	*152571-52-3*
Cat. No.:	*B564329*

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Introduction: Beyond Anisole - The Significance of Isotopic Labeling

Anisole (methoxybenzene) is a foundational reagent in organic synthesis and a precursor for pharmaceuticals, perfumes, and dyes.[1][2] However, for researchers in drug development and advanced analytical sciences, the isotopically labeled variant, Anisole-$^{13}C_6$, offers a level of precision and insight that its unlabeled counterpart cannot. In Anisole-$^{13}C_6$, all six carbon atoms of the phenyl ring are replaced with the stable, heavier ^{13}C isotope. This substitution, while having a negligible impact on the molecule's chemical reactivity, fundamentally alters its mass and nuclear magnetic properties.

The primary utility of this "heavy" anisole lies in its application as an internal standard for quantitative mass spectrometry and as a tracer in metabolic fate studies.[3][4] The precise mass difference of +6 Daltons (M+6) allows it to be distinguished from the naturally occurring (^{12}C) analyte, providing a robust tool for correcting analytical variability and tracking molecular pathways.[5] This guide provides an in-depth exploration of the core chemical properties of Anisole-$^{13}C_6$, the causality behind its applications, and validated protocols for its use.

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Core Physicochemical Properties

The foundational properties of Anisole-$^{13}C_6$ are nearly identical to those of standard anisole, with the notable exception of its molecular weight and density, which are influenced by the heavier ^{13}C isotopes. Understanding these properties is critical for its correct handling, storage, and application in experimental design.

Property	Value	Source
Chemical Name	Anisole-(phenyl-$^{13}C_6$)	
Synonyms	Methoxy(benzene-$^{13}C_6$), Phenyl-$^{13}C_6$ Methyl Ether	[6][7]
CAS Number	152571-52-3	[6][7]
Molecular Formula	$^{13}C_6H_5OCH_3$	[7]
Molecular Weight	114.09 g/mol	[7]
Appearance	Colorless to Pale Yellow Liquid/Oil	[6][8]
Density	1.049 g/mL at 25 °C	[5]
Boiling Point	154 °C	[1]
Melting Point	-37 °C	[1]
Flash Point	51.7 °C (125.1 °F)	[5]
Isotopic Purity	Typically ≥99 atom % ^{13}C	[5]
Chemical Purity	Typically ≥99% (CP)	[7]

Spectroscopic Profile: The Analytical Fingerprint

The ^{13}C enrichment dramatically alters the spectroscopic signature of the anisole molecule, which is the very basis of its utility in modern analytical workflows.

Mass Spectrometry (MS)

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In mass spectrometry, Anisole-$^{13}C_6$ is defined by its M+6 mass shift relative to unlabeled anisole (C_7H_8O, MW: 108.14 g/mol).[5] The molecular ion peak ($[M]^+$) for Anisole-$^{13}C_6$ will appear at m/z 114.09.

- Expert Insight: The significance of this mass shift cannot be overstated. When used as an internal standard, Anisole-$^{13}C_6$ is added to a sample containing the unlabeled analyte. The two compounds co-elute during chromatography but are easily resolved by the mass spectrometer. Because they are chemically identical, any sample matrix effects (e.g., ionization suppression or enhancement) will affect both the analyte and the standard equally.[3][9] By calculating the ratio of the analyte peak area to the internal standard peak area, one can achieve highly accurate and precise quantification, effectively nullifying variations in sample preparation and instrument response.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra of Anisole-$^{13}C_6$ are profoundly different from those of its unlabeled isotopologue.

- ^{13}C NMR: In a standard ^{13}C NMR spectrum of unlabeled anisole, the aromatic carbons appear as four distinct signals due to symmetry.[11][12] For Anisole-$^{13}C_6$, all six phenyl carbons are NMR-active ^{13}C nuclei. This results in:
  - Intense Signals: The signals for the aromatic carbons are significantly more intense.
  - ^{13}C-^{13}C Coupling: Complex splitting patterns arise from one-bond and multi-bond couplings between adjacent ^{13}C atoms in the ring, providing a wealth of structural information. The methoxy carbon (-OCH_3) signal remains a singlet but its chemical shift can be used for reference.
- ^1H NMR: The proton spectrum is also altered. In unlabeled anisole, the aromatic protons appear as multiplets.[11] In Anisole-$^{13}C_6$, each aromatic proton is directly bonded to a ^{13}C atom. This results in large one-bond coupling constants (^1JCH), causing the proton signals to be split into doublets. This clear splitting pattern can be invaluable for unambiguous signal assignment in complex mixtures.

Infrared (IR) Spectroscopy

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The substitution of ^{12}C with ^{13}C has a minimal effect on the vibrational frequencies of the molecule's functional groups. Therefore, the IR spectrum of Anisole-$^{13}C_6$ is virtually identical to that of unlabeled anisole.[13][14] Key characteristic absorptions include:

- Aromatic C-H Stretch: ~3000-3100 cm^{-1}[13]
- sp^3 C-H Stretch (Methyl): ~2955 cm^{-1}[13]
- Aromatic C=C Stretch: ~1500-1600 cm^{-1}
- Asymmetric C-O-C Stretch: ~1250 cm^{-1}[15]
- Symmetric C-O-C Stretch: ~1040 cm^{-1}[15]

Chemical Reactivity and Mechanistic Insights

The isotopic labeling of Anisole-$^{13}C_6$ does not alter its fundamental chemical reactivity. It behaves as a typical electron-rich aromatic ether.

- Electrophilic Aromatic Substitution: The methoxy group (-OCH_3) is a powerful activating, ortho, para-directing group.[1] This is due to the resonance donation of a lone pair of electrons from the oxygen atom into the aromatic ring, which enriches the electron density at the ortho and para positions. Consequently, Anisole-$^{13}C_6$ undergoes electrophilic substitution reactions, such as nitration or Friedel-Crafts acylation, much faster than benzene. For example, the nitration of Anisole-$^{13}C_6$ with acetyl nitrate proceeds efficiently to yield $^{13}C_6$-labeled 2,4-dinitroanisole.[16]
- Ether Cleavage: The ether linkage is robust and resistant to cleavage by most bases. However, it can be cleaved by strong acids, particularly hydroiodic acid (HI), via an S_n2 reaction to yield phenol-$^{13}C_6$ and methyl iodide.[1]

Core Applications in Research and Development

The unique properties of Anisole-$^{13}C_6$ make it an indispensable tool in quantitative bioanalysis and mechanistic studies.

The Gold Standard Internal Standard in LC-MS/MS

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Stable Isotope Labeled (SIL) internal standards are considered the "gold standard" in quantitative mass spectrometry.[3][17] Anisole-$^{13}C_6$ is an ideal choice when anisole or a molecule containing an anisole moiety is the target analyte.

- Causality of Experimental Choice: The fundamental challenge in LC-MS is that the efficiency of ionization can vary significantly depending on co-eluting compounds from the sample matrix (e.g., plasma, urine, tissue homogenates). A SIL internal standard co-elutes precisely with the analyte and experiences identical ionization suppression or enhancement. Because the mass spectrometer can differentiate them by mass, the ratio of their signals remains constant, leading to superior accuracy and precision.[9]

- Preparation of Stock Solutions: Prepare a stock solution of the unlabeled anisole analyte and a separate stock solution of Anisole-$^{13}C_6$ in a suitable organic solvent (e.g., methanol or acetonitrile).

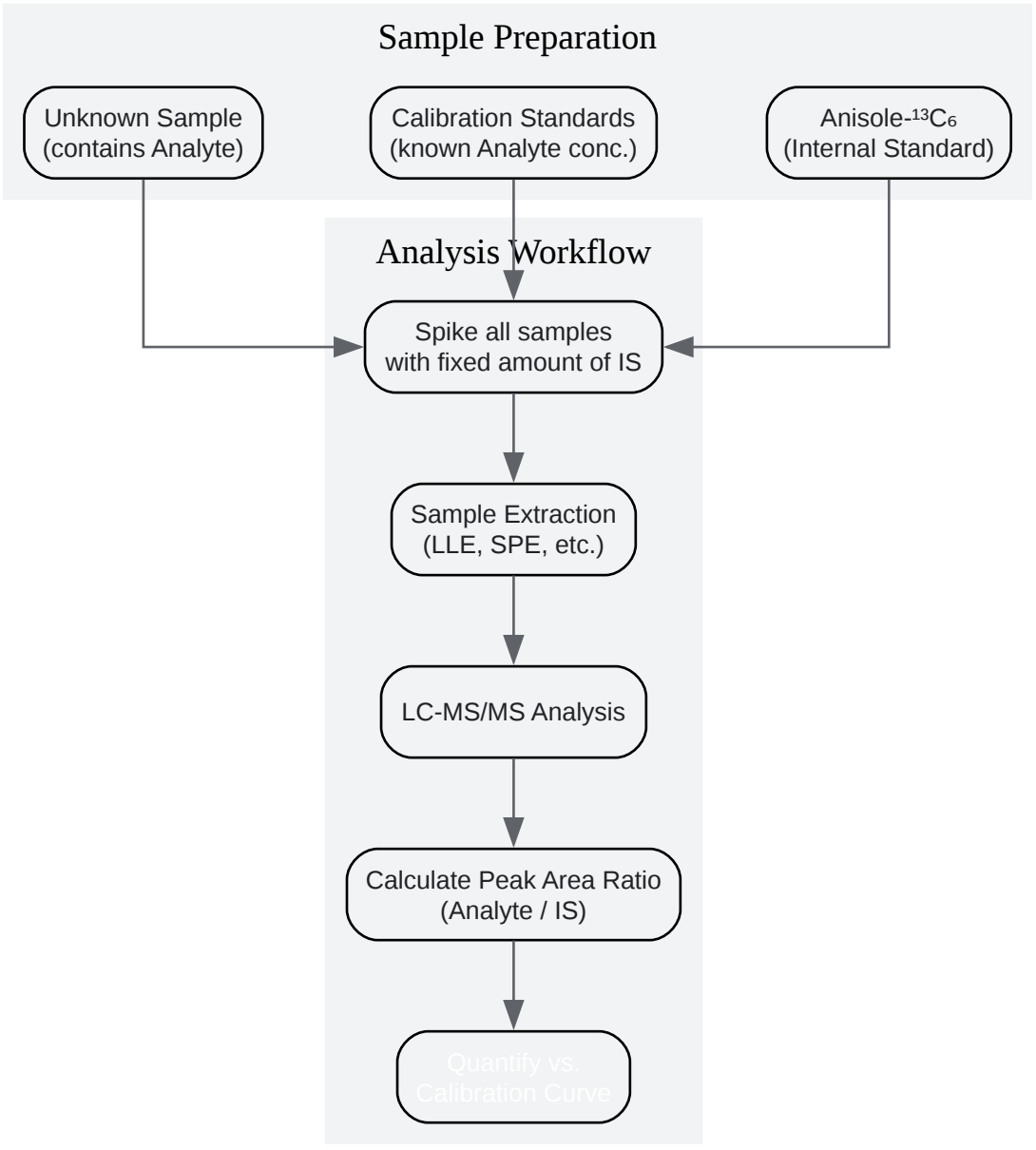
- Spiking: Add a small, fixed amount of the Anisole-$^{13}C_6$ internal standard solution to all calibration standards, quality control (QC) samples, and unknown samples.

- Sample Preparation: Perform the necessary sample extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction). The internal standard corrects for any analyte loss during this process.

- LC-MS/MS Analysis: Analyze the samples using a validated LC-MS/MS method. The mass spectrometer should be set to monitor at least one specific parent-to-daughter ion transition for both the analyte and the Anisole-$^{13}C_6$ standard.

- Quantification: Construct a calibration curve by plotting the peak area ratio (Analyte / Internal Standard) against the analyte concentration. Determine the concentration of unknown samples from this curve.

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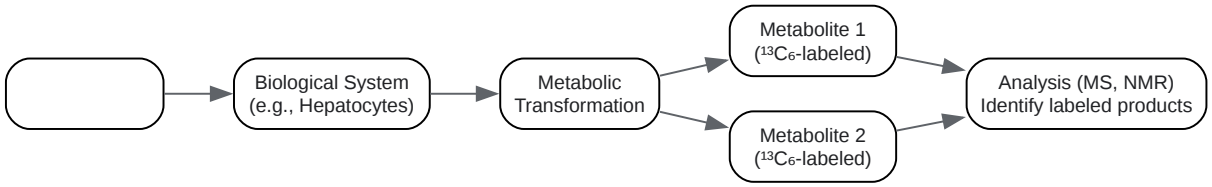
Caption: Workflow for quantitative analysis using Anisole-$^{13}C_6$ as an internal standard.

Tracer for Metabolic Fate and Mechanistic Studies

^{13}C-labeled compounds are powerful tools for tracing metabolic pathways and elucidating reaction mechanisms without the safety concerns of radioactive isotopes.[18][19][20]

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- Experimental Logic: When Anisole-$^{13}C_6$ (or a drug candidate containing this moiety) is introduced into a biological system (e.g., cell culture, animal model), its metabolic products will retain the $^{13}C_6$-labeled phenyl ring.[4] By analyzing samples over time with MS or NMR, researchers can identify and quantify metabolites, definitively tracing the fate of the anisole portion of the molecule. This is crucial for understanding drug metabolism, identifying potential toxic metabolites, and studying biotransformation pathways.



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Caption: Conceptual workflow for a metabolic fate study using Anisole-$^{13}C_6$.

Synthesis, Safety, and Handling

- Synthesis: Anisole-$^{13}C_6$ is typically synthesized via the Williamson ether synthesis, reacting sodium phenoxide-$^{13}C_6$ with a methylating agent like dimethyl sulfate or methyl iodide.[1][21] The key starting material, phenol-$^{13}C_6$, is derived from benzene-$^{13}C_6$.

- Safety and Handling: Anisole-$^{13}C_6$ shares the same hazards as unlabeled anisole. It is a flammable liquid and vapor (GHS02).[22] Appropriate safety precautions must be taken:

  - Handle in a well-ventilated area or chemical fume hood.

  - Keep away from heat, sparks, and open flames.[23]

  - Use personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

  - Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

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Anisole-$^{13}C_6$ is a high-precision tool for the modern researcher. While its chemical reactivity mirrors that of its common unlabeled form, its isotopic enrichment provides indispensable advantages for quantitative accuracy and mechanistic clarity. Its role as a "gold standard" internal standard in mass spectrometry directly enhances the reliability and trustworthiness of analytical data in regulated environments like drug development. Furthermore, its application as a stable isotope tracer provides an unambiguous means to map complex metabolic pathways. Understanding the fundamental chemical and physical properties of Anisole-$^{13}C_6$ is the key to unlocking its full potential in the laboratory.

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